

Navigating the SASDP: A Guide for Aspiring Mentees

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For researchers, scientists, and drug development professionals aiming to bridge the gap between their research and impactful policy-making in Africa, the Science Advice Skills Development Program (**SASDP**) offers a pivotal opportunity. Organized by the Africa Regional Chapter of the International Network for Governmental Science Advice (INGSA-Africa), this mentorship program is designed to equip early and mid-career African scientists with the skills to effectively translate their research into evidence-based policy advice. This guide provides detailed application notes and protocols to assist prospective mentees in preparing a compelling application.

Application at a Glance: Key Protocols and Timelines

The **SASDP** application process is entirely online, requiring the submission of a comprehensive application package through a Google Form. The program typically opens its call for applications for new cohorts annually, with mentorship periods usually commencing in September.

Application Timeline (Based on the 4th Cohort)

Milestone	Deadline
Call for Applications	July 2025
Application Deadline	August 10th/17th, 2025
Notification of Selected Mentees	August 2025
Introductory Workshop	September 2025
Mentorship Program	September 2025 - March 2026
Closing Workshop	March 2026

Eligibility and Selection: Understanding the Criteria

The **SASDP** seeks to nurture a new generation of science advisors in Africa. To this end, the eligibility criteria are specific, focusing on identifying individuals with the potential to excel at the science-policy interface.[\[1\]](#)

Eligibility Checklist

Criteria	Requirement
Nationality/Work Location	African scientist or researcher working on the African continent.
Educational Qualification	PhD obtained within the last 5-10 years.
Age	Below 50 years.
Research Focus	A strong scientific track record, with a particular emphasis on climate change-related fields such as Health, Water, Energy, and Food Security.
Interest	A demonstrated keen interest in science advice and its application in policymaking.

Selection is competitive, with the assessment of applications based on the candidate's research skills and experience as evidenced by their public outputs.

Crafting Your Application: A Step-by-Step Protocol

A successful application requires careful preparation and attention to detail. The following protocol outlines the key steps for prospective mentees.

Phase 1: Pre-Application Preparation

- **Thoroughly Review Program Objectives:** Familiarize yourself with the core goals of the **SASDP** to ensure your aspirations align with the program's mission of strengthening science advice in Africa. The program aims to help mentees influence policymaking with their research findings.^{[2][3]}
- **Verify Eligibility:** Systematically go through the eligibility criteria to confirm your suitability for the program.
- **Secure a Strong Recommendation:** Identify a suitable referee from a recognized academic or research institution, or a National Academy of Science. Provide them with ample information about the **SASDP** and your motivation for applying to enable them to write a compelling letter of recommendation.
- **Obtain a Nomination Letter (if applicable):** If you are being nominated by your institution, ensure you have a formal letter of nomination. Self-nominations are also accepted.^{[2][3]}
- **Update Your Curriculum Vitae (CV):** Your CV should be current and highlight your research experience, publications, and any activities that demonstrate your interest in science policy.

Phase 2: Online Application Submission

- **Access the Online Application Form:** The application is submitted via a Google Form, which will be made available on the INGSA-Africa website during the application period.
- **Complete all Sections of the Form:** Ensure that you fill out all required fields in the application form.
- **Upload Supporting Documents:** The following documents are mandatory and must be uploaded with your application:
 - A recent Curriculum Vitae (CV).

- A letter of recommendation from a science organization (e.g., university, research center, national academy of science).
- A letter from the nominating organization (if applicable).

Phase 3: Post-Submission

- **Confirmation and Notification:** After the application deadline, selected mentees will be notified and invited to participate in an introductory workshop.
- **Program Engagement:** The program consists of a virtual one-day introductory workshop, a one-to-one mentoring phase for up to six months, and a closing workshop.^[1] Mentees are expected to actively engage with their mentors to develop science advice documents.^[1]

Program Insights: A Look at Past Cohorts

The **SASDP** has a proven track record of successfully mentoring African scientists. The program has seen a growing interest, with an increasing number of applications for each cohort.

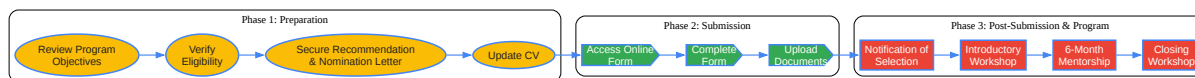
Participation in Previous **SASDP** Cohorts

Cohort	Number of Mentees	Number of Participating Countries
1st Cohort (2022)	10	8
2nd Cohort (2023)	14	6
3rd Cohort (2024)	22	Not specified

For the third cohort, there were 60 applications from potential mentees, from which 22 were selected, indicating a competitive selection process.

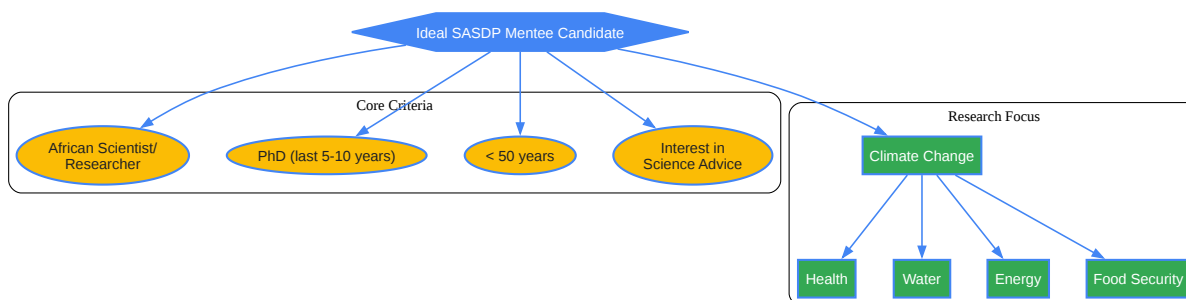
Visualizing the Process

To further clarify the application and program workflow, the following diagrams illustrate the key stages and relationships.



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Caption: **SASDP** Mentee Application and Program Workflow.



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Caption: Profile of an Ideal **SASDP** Mentee Candidate.

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References

- [1. ingsa.org \[ingsa.org\]](#)
- [2. ingsa.org \[ingsa.org\]](#)
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